

A Technical Guide to the Physicochemical Properties of 4'-Bromoacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Bromoacetophenone

Cat. No.: B126571

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This guide provides an in-depth overview of the melting and boiling points of **4'-Bromoacetophenone** (CAS No. 99-90-1), a key intermediate in organic synthesis.^{[1][2][3]} The document outlines its core physicochemical data, details the experimental protocols for determining these properties, and presents a logical workflow for these measurements.

Core Physicochemical Data

4'-Bromoacetophenone, also known as 1-(4-bromophenyl)ethanone, is a white to off-white crystalline solid at room temperature.^{[3][4]} Its physical properties, particularly its melting and boiling points, are critical benchmarks for purity assessment and reaction condition planning. The data compiled from various sources are summarized below.

Table 1: Quantitative Physicochemical Data for **4'-Bromoacetophenone**

Property	Value	Notes
Melting Point	48°C - 54°C	A pure, crystalline compound typically has a sharp melting range of 0.5-1.0°C. A broader range can indicate the presence of impurities.
Boiling Point	255°C - 256°C	Measured at standard atmospheric pressure (760 mmHg/1013 hPa). [5] [6]
Molecular Formula	C ₈ H ₇ BrO	
Molecular Weight	199.04 g/mol	[5] [6] [7]
Appearance	White to light yellow crystalline solid	[2] [4]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform, ether, and alcohols. [1] [2] [4] [5]	

Note: Some sources report a melting point of 108-110°C, which may refer to a different polymorph or an error in the literature.[\[1\]](#)[\[2\]](#) The most commonly cited and verified range is 48-54°C.[\[5\]](#)[\[8\]](#)

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for compound identification and purity verification. The standard laboratory procedures are detailed below.

Melting Point Determination (Capillary Method)

This method relies on heating a small sample in a capillary tube within a calibrated apparatus and observing the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Calibrated thermometer
- Glass capillary tubes (sealed at one end)
- Heating medium (e.g., mineral oil, silicone oil)
- Mortar and pestle or spatula

Procedure:

- **Sample Preparation:** A small quantity of **4'-Bromoacetophenone** is finely powdered on a clean, dry surface to ensure uniform packing and heat transfer.^[9]
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the closed end. This process is repeated until a column of 1-2 mm of tightly packed sample is achieved.^{[9][10]}
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then immersed in the heating bath of the melting point apparatus.^{[9][10]}
- **Heating and Observation:** The bath is heated slowly and steadily, with constant stirring to ensure a uniform temperature distribution.^[10] The heating rate should be reduced to approximately 1-2°C per minute as the temperature approaches the expected melting point.
- **Data Recording:** Two temperatures are recorded to define the melting range:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the entire sample has completely melted into a clear liquid. The recorded melting point is the range from T₁ to T₂. For a pure substance, this range is typically narrow.

Boiling Point Determination (Thiele Tube Method)

This micro-method determines the boiling point by observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube
- Small test tube (e.g., ignition tube)
- Calibrated thermometer
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner)
- Liquid paraffin or other suitable heating fluid

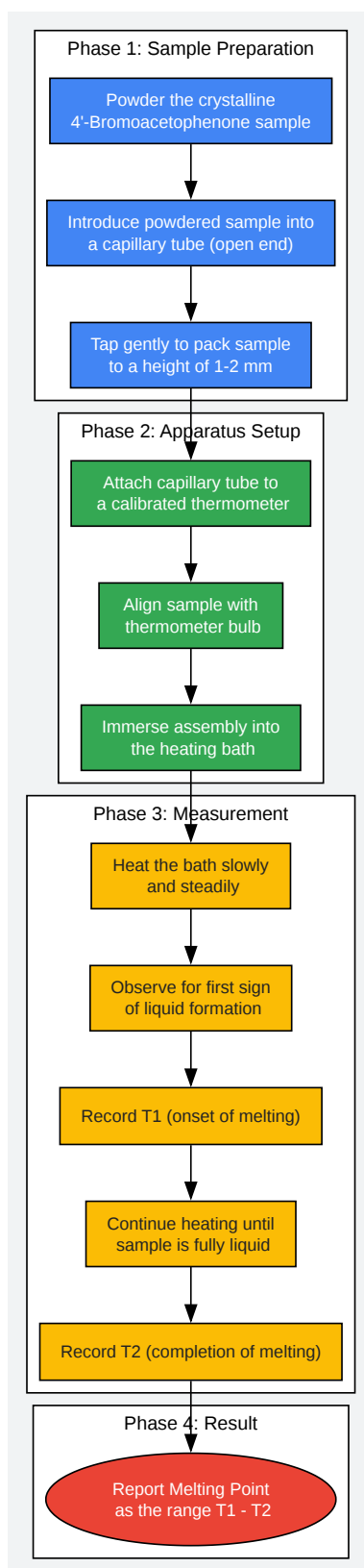
Procedure:

- Sample Preparation: Approximately 0.5 mL of **4'-Bromoacetophenone** (in its liquid state, heated above its melting point) is placed into the small test tube.
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[\[11\]](#)
- Apparatus Assembly: The test tube is attached to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing liquid paraffin.[\[11\]](#)
- Heating: The side arm of the Thiele tube is heated gently. Convection currents will naturally circulate the heating fluid, ensuring a uniform temperature.[\[11\]](#)
- Observation and Measurement: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary's open end. At this point, the heating is stopped.

- **Data Recording:** The liquid in the Thiele tube is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.^[11] This indicates that the external pressure has just overcome the vapor pressure of the substance.

Visualized Experimental Workflow

The following diagram illustrates the logical steps involved in the standard laboratory protocol for determining the melting point of a solid compound like **4'-Bromoacetophenone**.



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Caption: Workflow for Melting Point Determination.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 4'-Bromoacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126571#4-bromoacetophenone-melting-point-and-boiling-point]

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